

Crystal structure of 4-(Trifluoromethyl)pyrimidine-2-thiol

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Compound of Interest

Compound Name: 4-(Trifluoromethyl)pyrimidine-2-thiol

Cat. No.: B145964

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Technical Guide: 4-(Trifluoromethyl)pyrimidine-2-thiol

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of available data for **4-(Trifluoromethyl)pyrimidine-2-thiol**. As of the date of this publication, detailed crystallographic data (unit cell parameters, space group, and atomic coordinates) and specific, peer-reviewed experimental protocols for its synthesis and crystallization are not publicly available in scientific literature or structural databases. Furthermore, no specific biological signaling pathways associated with this compound have been elucidated. The information presented herein is based on data from chemical suppliers and general knowledge of related compounds.

Compound Overview

4-(Trifluoromethyl)pyrimidine-2-thiol is a heterocyclic organic compound featuring a pyrimidine ring substituted with a trifluoromethyl group and a thiol group.^{[1][2][3]} Its trifluoromethyl moiety can enhance metabolic stability and binding affinity in medicinal chemistry applications.^[4] The thiol group provides a site for further chemical modification or coordination to metal centers. This compound is noted for its appearance as an orange, needle-like crystalline solid.^[2]

Physicochemical Properties

A summary of the known quantitative data for **4-(Trifluoromethyl)pyrimidine-2-thiol** is presented in Table 1.

Property	Value	Source
Molecular Formula	C ₅ H ₃ F ₃ N ₂ S	[1] [3]
Molecular Weight	180.15 g/mol	[1] [3]
Melting Point	164-166 °C	[2]
Appearance	Orange needle-like crystalline solid	[2]
CAS Number	136547-17-6	[1] [3]

Experimental Protocols

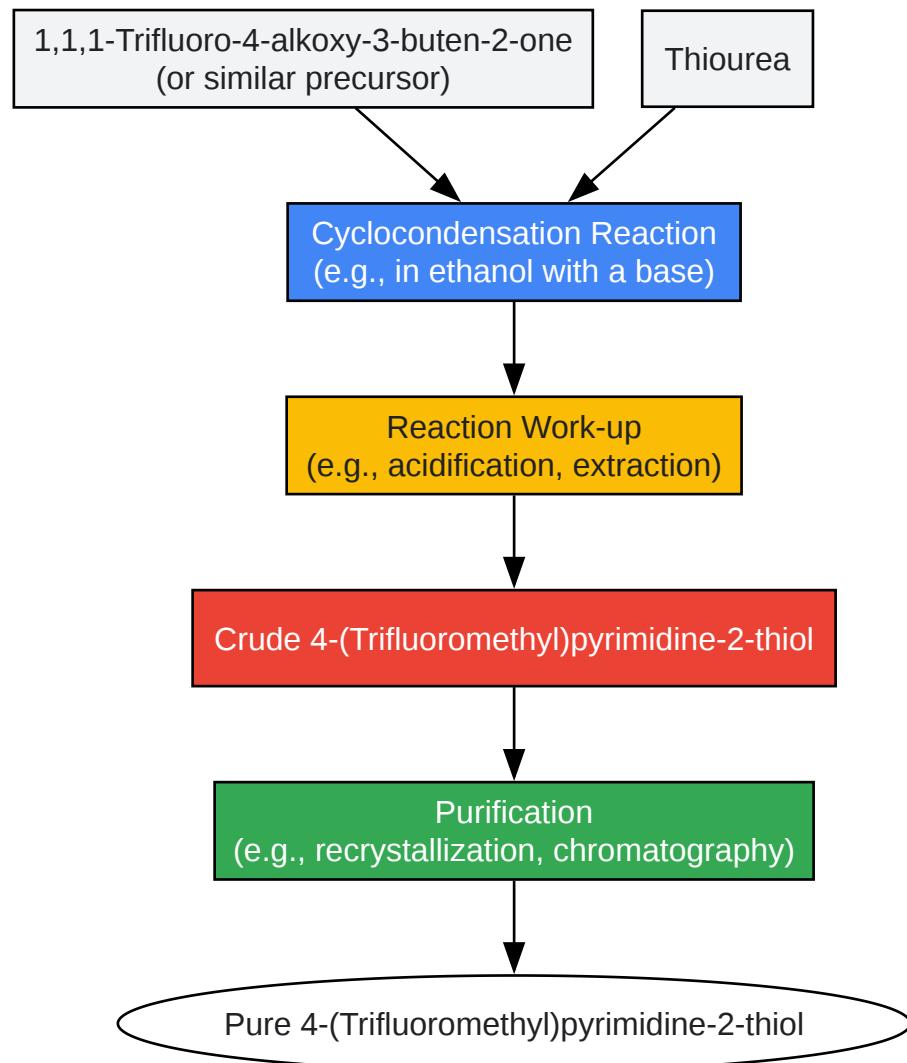
While specific, validated experimental protocols for the synthesis and crystallization of **4-(Trifluoromethyl)pyrimidine-2-thiol** are not available in the searched literature, this section outlines a generalized approach based on the synthesis of similar pyrimidine derivatives and standard laboratory techniques.[\[4\]](#)[\[5\]](#)[\[6\]](#)

General Synthesis Approach

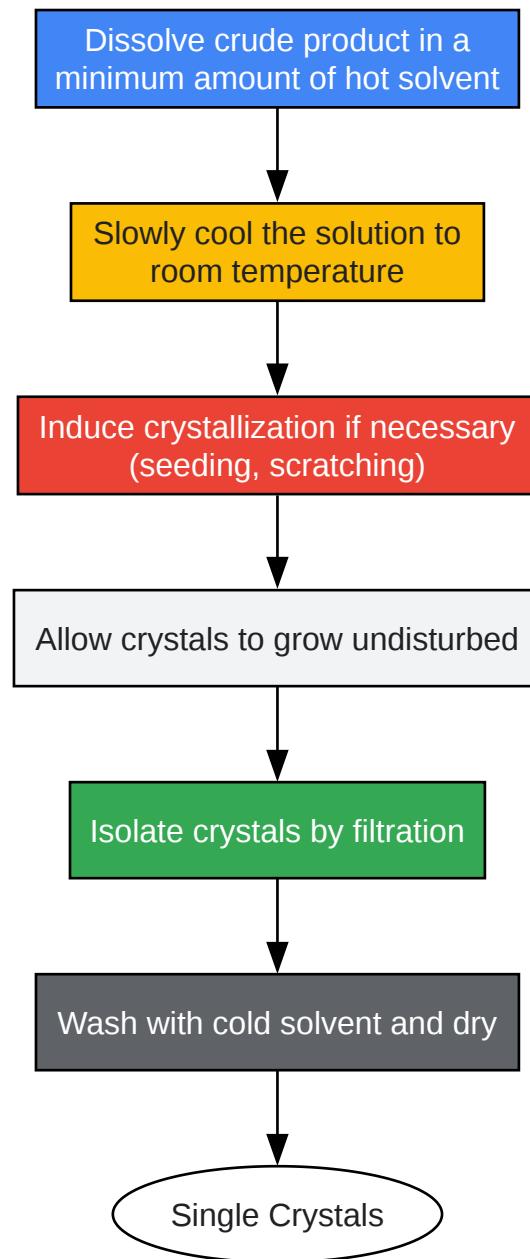
The synthesis of **4-(Trifluoromethyl)pyrimidine-2-thiol** would likely involve the cyclocondensation of a β -ketoester or a related 1,3-dicarbonyl compound containing a trifluoromethyl group with thiourea.

Workflow for a potential synthesis route:

Generalized Synthesis Workflow



General Crystallization Workflow



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References

- 1. scbt.com [scbt.com]
- 2. lookchem.com [lookchem.com]
- 3. 4-(TRIFLUOROMETHYL)PYRIMIDINE-2-THIOL | CAS 136547-17-6 [matrix-fine-chemicals.com]
- 4. mdpi.com [mdpi.com]
- 5. Design, Synthesis, and Bioactivities of Novel Trifluoromethyl Pyrimidine Derivatives Bearing an Amide Moiety - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Synthesis, bioactivity and preliminary mechanism of action of novel trifluoromethyl pyrimidine derivatives - Arabian Journal of Chemistry [arabjchem.org]
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